

Application Notes and Protocols: 4-Anilino-1-benzylpiperidine-4-carboxamide

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Compound of Interest

Compound Name: 4-Anilino-1-benzylpiperidine-4-carboxamide

Cat. No.: B023301

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

These application notes provide a comprehensive technical guide for the research chemical **4-Anilino-1-benzylpiperidine-4-carboxamide**. This document outlines its significance as a key fentanyl precursor and metabolite, details its physicochemical properties, and provides validated protocols for its synthesis, purification, and analytical characterization. The methodologies described herein are designed to ensure scientific rigor and reproducibility for researchers in forensic science, toxicology, and pharmacology.

Introduction and Scientific Context

4-Anilino-1-benzylpiperidine-4-carboxamide, often referred to as P-ABC, has emerged as a compound of significant interest within the forensic and pharmacological sciences. It is not a therapeutic agent but rather a critical chemical intermediate and metabolite associated with the synthesis and metabolism of fentanyl and its analogues. The presence of P-ABC can be a key indicator in the forensic analysis of illicitly manufactured fentanyl, providing valuable intelligence on the synthetic routes employed. Furthermore, understanding its pharmacological and toxicological profile is essential for a comprehensive assessment of the effects of fentanyl use.

The primary synthetic pathway to fentanyl often involves the acylation of 4-anilinopiperidine derivatives. P-ABC can be considered a direct precursor in some synthetic routes or a byproduct resulting from incomplete reactions. Its identification in seized drug samples can, therefore, offer insights into the sophistication and methodology of clandestine laboratories.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Anilino-1-benzylpiperidine-4-carboxamide** is fundamental for its accurate identification and quantification.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₃ N ₃ O	PubChem
Molecular Weight	309.41 g/mol	PubChem
Appearance	White to off-white powder	General chemical properties
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents. Limited solubility in water.	General chemical properties
Melting Point	Not well-documented in publicly available literature. Empirical determination is recommended.	N/A
Boiling Point	Not well-documented in publicly available literature.	N/A
pKa	Estimated to be in the range of 8.0-9.0 for the piperidine nitrogen.	Estimated based on similar structures

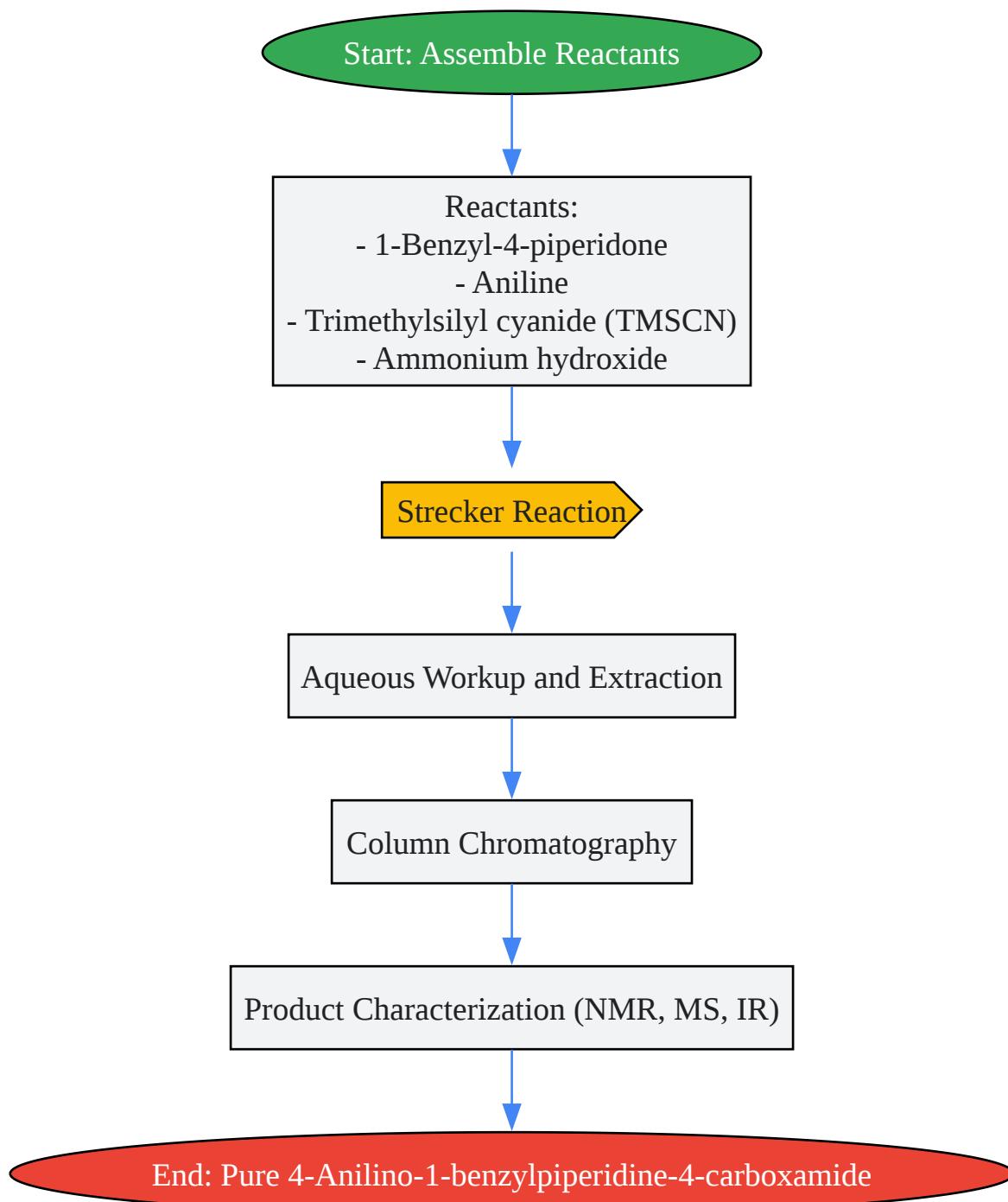
Experimental Protocols

The following protocols are provided as a guide for the synthesis, purification, and analysis of **4-Anilino-1-benzylpiperidine-4-carboxamide**. These methods are intended for use by trained professionals in a controlled laboratory setting.

Synthesis of 4-Anilino-1-benzylpiperidine-4-carboxamide

The synthesis of P-ABC is presented here for research purposes, such as the generation of an analytical standard. This procedure should only be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Workflow for the Synthesis of **4-Anilino-1-benzylpiperidine-4-carboxamide**



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Caption: A flowchart illustrating the key stages in the synthesis and purification of **4-Anilino-1-benzylpiperidine-4-carboxamide**.

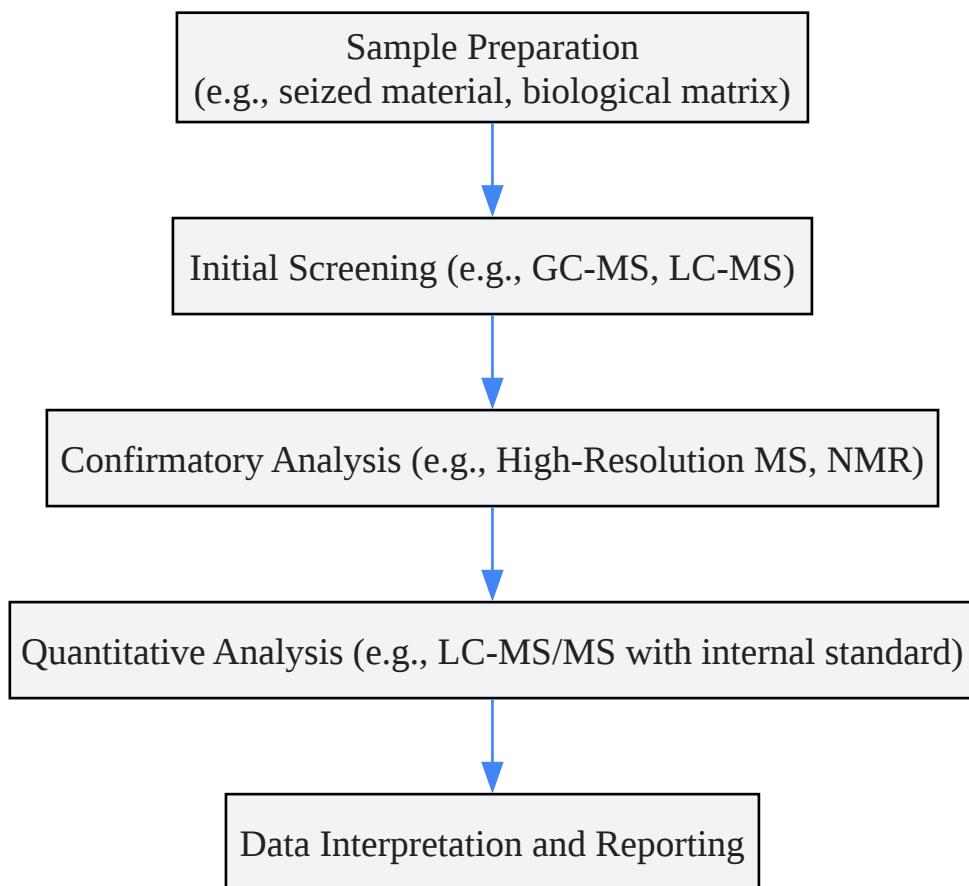
Step-by-Step Protocol:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 1-benzyl-4-piperidone (1 equivalent) and aniline (1 equivalent) in methanol.
- Strecker Reaction: To the stirred solution, add trimethylsilyl cyanide (TMSCN) (1.1 equivalents) dropwise at 0°C. Allow the reaction to warm to room temperature and stir for 24 hours.
- Hydrolysis: Add ammonium hydroxide solution to the reaction mixture and stir for an additional 12 hours to hydrolyze the intermediate aminonitrile to the desired carboxamide.
- Workup and Extraction: Quench the reaction with water and extract the product with dichloromethane or ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a gradient of methanol in dichloromethane as the eluent.
- Characterization: Confirm the identity and purity of the final product using Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Analytical Characterization

Accurate analytical characterization is crucial for the unequivocal identification of **4-Anilino-1-benzylpiperidine-4-carboxamide** in forensic samples or for its use as a reference standard.

Analytical Workflow for P-ABC Identification



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Caption: A typical analytical workflow for the identification and quantification of **4-Anilino-1-benzylpiperidine-4-carboxamide** in various matrices.

Protocols:

- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Sample Preparation: Dissolve a small amount of the sample in a suitable organic solvent (e.g., methanol).
 - Injection: Inject 1 μ L of the sample into the GC-MS system.
 - GC Conditions: Use a non-polar capillary column (e.g., DB-5ms). A typical temperature program would be an initial temperature of 150°C, ramped to 300°C at 15°C/min.

- MS Conditions: Operate the mass spectrometer in electron ionization (EI) mode. Acquire data in full scan mode over a mass range of m/z 50-550.
- Data Analysis: Compare the obtained mass spectrum and retention time with a certified reference standard of **4-Anilino-1-benzylpiperidine-4-carboxamide**.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):
 - Sample Preparation: For quantitative analysis, perform a protein precipitation or solid-phase extraction for biological matrices. For seized materials, dissolve in a suitable solvent. Spike with an appropriate internal standard (e.g., a deuterated analogue).
 - LC Conditions: Use a C18 reverse-phase column. A typical mobile phase would be a gradient of acetonitrile and water with 0.1% formic acid.
 - MS/MS Conditions: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor specific precursor-to-product ion transitions in Multiple Reaction Monitoring (MRM) mode.
 - Quantification: Construct a calibration curve using a certified reference standard to quantify the concentration of P-ABC in the sample.

Safety and Handling

Given its close structural relationship to fentanyl, **4-Anilino-1-benzylpiperidine-4-carboxamide** should be handled with extreme caution. While its pharmacological and toxicological properties are not extensively documented, it is prudent to assume it may have opioid-like activity.

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and nitrile gloves when handling this compound.
- Engineering Controls: All work should be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- Emergency Procedures: Have naloxone readily available as a precautionary measure in case of accidental exposure, given its potential opioid activity. In case of skin contact, wash

the affected area immediately with soap and water. In case of inhalation or ingestion, seek immediate medical attention.

- Disposal: Dispose of all waste containing this compound in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

4-Anilino-1-benzylpiperidine-4-carboxamide is a compound of significant forensic and toxicological relevance. The protocols and information provided in these application notes are intended to guide researchers in the safe and effective handling, synthesis, and analysis of this important fentanyl-related substance. Adherence to these guidelines will contribute to the generation of high-quality, reproducible data and a deeper understanding of the complex landscape of synthetic opioids.

References

- PubChem. **4-Anilino-1-benzylpiperidine-4-carboxamide**.
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